

An In-Depth Technical Guide to 2-(Acetyloxy)-3-methoxybenzoic Acid

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Compound of Interest

Compound Name: 2-(Acetyloxy)-3-methoxybenzoic acid

CAS No.: 2554-82-7

Cat. No.: B1344808

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This guide provides a comprehensive technical overview of **2-(Acetyloxy)-3-methoxybenzoic acid**, a derivative of salicylic and vanillic acid, for researchers, scientists, and professionals in drug development. The document covers its chemical identity, synthesis, potential applications, and safety considerations, grounded in established scientific principles.

Chemical Identity and Nomenclature

1.1. IUPAC Name and Synonyms

The compound with the CAS Number 2554-82-7 is most consistently referred to as **2-(Acetyloxy)-3-methoxybenzoic acid**. While this name is widely used in chemical catalogs, a more systematic IUPAC name would be 2-(ethanoyloxy)-3-methoxybenzoic acid.

Common synonyms for this compound include:

- Benzoic acid, 2-(acetyloxy)-3-methoxy-[1]
- Acetyl o-vanillic acid[1]

- RARECHEM AL BE 0818[1]

The name "Acetyl o-vanillic acid" is particularly descriptive, as it highlights the compound's structure as the acetylated form of 2-hydroxy-3-methoxybenzoic acid, which is also known as ortho-vanillic acid.

1.2. Chemical Structure and Properties

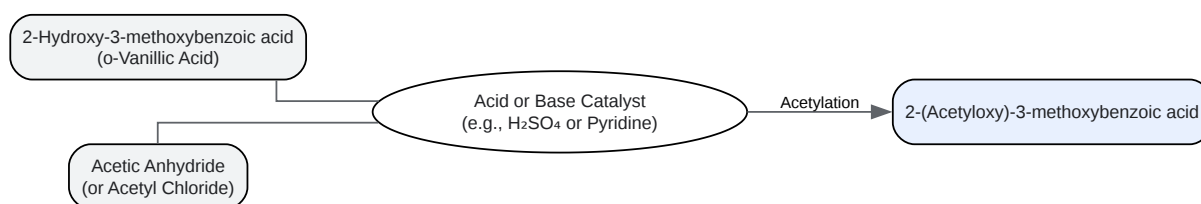
The chemical structure of **2-(Acetyloxy)-3-methoxybenzoic acid** is characterized by a benzene ring substituted with a carboxylic acid group, a methoxy group at position 3, and an acetoxy group at position 2.

Property	Value	Source
CAS Number	2554-82-7	[1]
Molecular Formula	C10H10O5	[1]
Molecular Weight	210.18 g/mol	[1]

Synthesis and Characterization

2.1. Synthetic Pathway: Acetylation of 2-Hydroxy-3-methoxybenzoic Acid

The primary route for the synthesis of **2-(Acetyloxy)-3-methoxybenzoic acid** is the acetylation of its precursor, 2-hydroxy-3-methoxybenzoic acid (o-vanillic acid). This reaction involves the esterification of the phenolic hydroxyl group.



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Caption: Synthetic route to **2-(Acetyloxy)-3-methoxybenzoic acid**.

2.2. Experimental Protocol for Synthesis

The following is a representative protocol for the acetylation of a phenolic acid, which can be adapted for the synthesis of **2-(Acetyloxy)-3-methoxybenzoic acid**.

Materials:

- 2-Hydroxy-3-methoxybenzoic acid
- Acetic anhydride
- Concentrated sulfuric acid or pyridine (as catalyst)
- Ice-cold water
- Ethanol (for recrystallization)

Procedure:

- In a fume hood, dissolve a known quantity of 2-hydroxy-3-methoxybenzoic acid in a slight excess of acetic anhydride in a round-bottom flask.
- Carefully add a few drops of concentrated sulfuric acid or a small amount of pyridine to catalyze the reaction.
- Gently heat the mixture under reflux for a specified period, monitoring the reaction progress using thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Slowly pour the cooled mixture into a beaker of ice-cold water to precipitate the crude product and hydrolyze any unreacted acetic anhydride.
- Collect the solid precipitate by vacuum filtration and wash it with cold water.
- Purify the crude **2-(Acetyloxy)-3-methoxybenzoic acid** by recrystallization from a suitable solvent, such as ethanol.

- Dry the purified crystals in a vacuum oven.

2.3. Characterization

The synthesized compound should be characterized using standard analytical techniques to confirm its identity and purity:

- Melting Point: Determination of the melting point and comparison with any available literature values.
- Spectroscopy:
 - ^1H NMR: To confirm the presence of the acetyl and methoxy protons and the aromatic protons with their characteristic splitting patterns.
 - ^{13}C NMR: To identify the carbon atoms in the molecule, including the carbonyl carbons of the ester and carboxylic acid.
 - Infrared (IR) Spectroscopy: To detect the characteristic vibrational frequencies of the functional groups, such as the C=O stretches of the ester and carboxylic acid, and the C-O stretches.
 - Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the compound.

Potential Applications and Fields of Research

While specific applications for **2-(Acetyloxy)-3-methoxybenzoic acid** are not extensively documented, its structural relationship to well-known bioactive molecules suggests several areas for investigation.

3.1. Pro-drug Development

Similar to aspirin (acetylsalicylic acid), which is a pro-drug of salicylic acid, **2-(Acetyloxy)-3-methoxybenzoic acid** can be investigated as a pro-drug of 2-hydroxy-3-methoxybenzoic acid (o-vanillic acid). The acetylation of the phenolic hydroxyl group may alter the pharmacokinetic properties, such as absorption and distribution, potentially leading to improved bioavailability or a modified release profile.

3.2. Anti-inflammatory and Analgesic Research

The precursor, 2-hydroxy-3-methoxybenzoic acid, has been reported to possess anti-oxidant and anti-inflammatory properties and has been shown to attenuate mast cell-mediated allergic reactions in mice^[2]. Research into **2-(Acetyloxy)-3-methoxybenzoic acid** could explore whether the acetylated form retains, enhances, or modifies these activities. Its structural similarity to salicylic acid derivatives warrants investigation into its potential as a non-steroidal anti-inflammatory drug (NSAID).

3.3. Chemical Synthesis Intermediate

This compound can serve as a valuable intermediate in organic synthesis. The presence of multiple functional groups (carboxylic acid, ester, and ether) allows for a variety of chemical transformations to build more complex molecules for applications in pharmaceuticals, agrochemicals, and materials science.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-(Acetyloxy)-3-methoxybenzoic acid** is not readily available. Therefore, it is crucial to handle this compound with the precautions appropriate for a laboratory chemical with unknown toxicological properties. Based on the data for related compounds such as 2-methoxybenzoic acid and 3-methoxybenzoic acid, which are known to be irritants, the following safety measures are recommended.

4.1. Hazard Classification (Inferred)

- Potential Hazards: May cause skin, eye, and respiratory irritation.

4.2. Recommended Handling Procedures

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust and contact with skin and eyes.
- Wash hands thoroughly after handling.

4.3. Storage

- Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

2-(Acetyloxy)-3-methoxybenzoic acid is a compound with significant potential for research and development, particularly in the fields of medicinal chemistry and organic synthesis. Its structural relationship to salicylic acid and o-vanillic acid provides a strong rationale for investigating its biological activities. Further studies are needed to fully characterize its properties, establish its safety profile, and explore its potential applications.

References

- PubChem. (n.d.). 2-Acetoxy-3-methoxybenzaldehyde. Retrieved from [\[Link\]](#)
- Kim, J. H., et al. (2016). 2-Hydroxy-3-methoxybenzoic acid attenuates mast cell-mediated allergic reaction in mice via modulation of the FcεRI signaling pathway. *Scientific Reports*, 6, 37945. Retrieved from [\[Link\]](#)

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Sources

- [1. 2-ACETOXY-3-METHOXYBENZOIC ACID | 2554-82-7 \[amp.chemicalbook.com\]](#)
- [2. 2-Hydroxy-3-methoxybenzoic acid attenuates mast cell-mediated allergic reaction in mice via modulation of the FcεRI signaling pathway - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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